

Application Notes and Protocols for Physachenolide C Experiments

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Compound of Interest

Compound Name: *Physachenolide C*

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Introduction:

Physachenolide C (PCC) is a 17β -hydroxywithanolide natural product that has demonstrated significant anti-cancer properties. It has been shown to selectively inhibit the proliferation of various cancer cell lines, including melanoma, renal carcinoma, and lung cancer. This document provides detailed application notes and protocols for conducting cell culture experiments to investigate the effects of **Physachenolide C**.

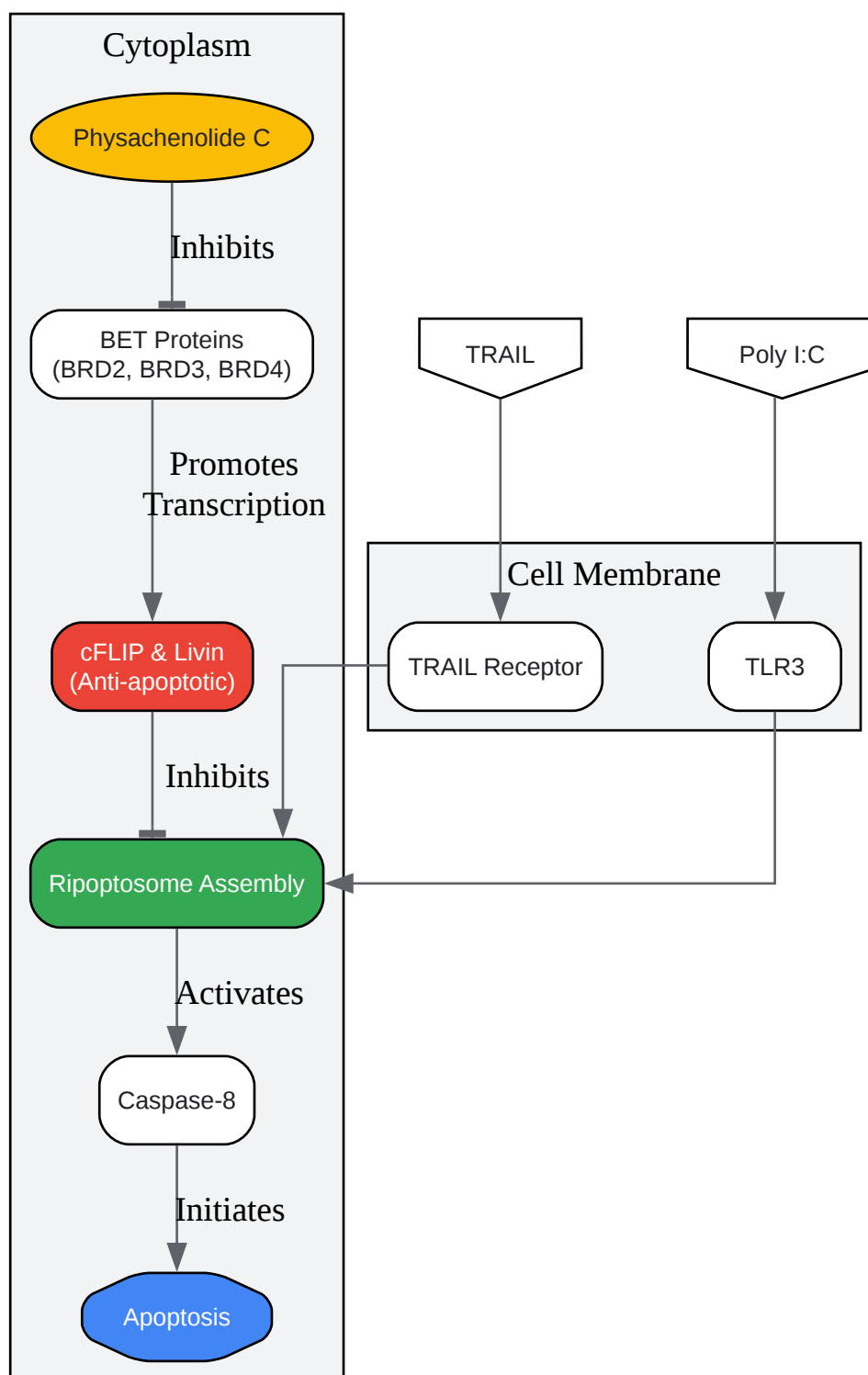
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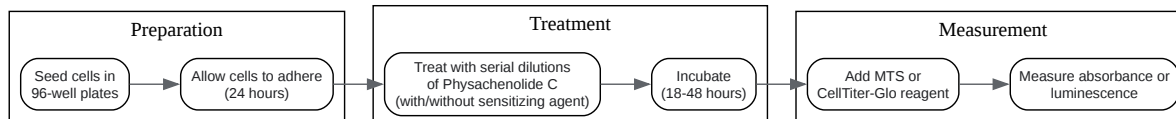
Physachenolide C primarily functions as a potent and selective inhibitor of the Bromodomain and Extra-Terminal domain (BET) family of proteins (BRD2, BRD3, and BRD4).^{[1][2][3]} This inhibition leads to the downregulation of anti-apoptotic proteins, most notably cFLIP and Livin.^{[1][4]} The reduction in these protective proteins sensitizes cancer cells to extrinsic apoptosis initiated by death receptor ligands such as TNF-related apoptosis-inducing ligand (TRAIL) and the synthetic double-stranded RNA mimic, polyinosinic:polycytidylic acid (poly I:C).^{[1][4]} The enhanced apoptotic signaling proceeds through a caspase-8-dependent pathway, leading to

the formation of the ripoptosome, a pro-apoptotic signaling complex.[1][4] Furthermore, PCC has been observed to induce G0-G1 cell cycle arrest in melanoma cells.[5][6]

Signaling Pathway Overview

The following diagram illustrates the proposed signaling pathway for **Physachenolide C**'s anti-cancer activity.





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